

potential off-target effects of RO2959 monohydrochloride

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: RO2959 monohydrochloride

Cat. No.: B560445

[Get Quote](#)

RO2959 Monohydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the potential off-target effects of **RO2959 monohydrochloride**. The following troubleshooting guides and frequently asked questions (FAQs) are designed to address common issues encountered during experimentation.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: I am observing unexpected effects in my cellular assay that do not seem to be related to CRAC channel inhibition. What are the known off-target effects of RO2959?

A1: RO2959 is recognized as a potent and highly selective CRAC channel inhibitor.[1][2][3][4][5] Extensive screening has shown no significant inhibitory effects on a variety of other cellular receptors, transporters, and ion channels.[4]

Troubleshooting Steps:

- **Verify Compound Integrity:** Ensure the proper storage and handling of **RO2959 monohydrochloride** to prevent degradation. It should be stored at -80°C for long-term storage (6 months) or -20°C for short-term storage (1 month) in a sealed container, away from moisture.
- **Confirm On-Target Activity:** Run a positive control experiment to confirm that RO2959 is inhibiting store-operated calcium entry (SOCE) in your system as expected.
- **Evaluate Experimental Conditions:** Unintended effects could arise from the specific cell type, passage number, or unique experimental conditions. Consider running vehicle-only controls and comparing results to literature-based expectations for your specific assay.
- **Assess Cytotoxicity:** At high concentrations, compounds can exhibit non-specific toxicity. Perform a dose-response curve to determine the optimal concentration for CRAC channel inhibition without inducing cytotoxicity in your cell line.

Q2: How selective is RO2959 for Orai1 over other Orai isoforms and other ion channels?

A2: RO2959 demonstrates significant selectivity for Orai1. It inhibits Orai1 with much higher potency than Orai3.[1] Furthermore, studies have indicated that RO2959 does not have significant inhibitory effects on several other ion channels, including Kv, Cl-, TRPC1, TRPM2, TRPM4, and Cav1.2 channels.[4]

Quantitative Data Summary

The following tables summarize the inhibitory concentrations (IC50) of **RO2959 monohydrochloride** against its primary targets and its lack of activity against tested off-target channels.

Table 1: On-Target Inhibitory Activity of RO2959

Target/Process	IC50 Value	Cell Type/System
CRAC Channel Current (ICRAC)	~400 nM	RBL-2H3 cells
Orai1/STIM1 Mediated SOCE	25 nM	CHO cells expressing human Orai1 and STIM1
Orai3	530 nM	Not Specified
Store-Operated Calcium Entry (SOCE)	265 nM	Activated CD4+ T lymphocytes
Human IL-2 Production	Potent Inhibition	Not Specified

Data sourced from multiple references.[\[1\]](#)[\[3\]](#)[\[4\]](#)

Table 2: Off-Target Selectivity Profile of RO2959

Receptor / Transporter / Ion Channel	Effect
GABA Receptors	No significant inhibitory effect
Dopamine Transporter	No significant inhibitory effect
5-HT Transporter	No significant inhibitory effect
Kv channels	No significant inhibitory effect
Cl ⁻ channels	No significant inhibitory effect
TRPC1	No significant inhibitory effect
TRPM2	No significant inhibitory effect
TRPM4	No significant inhibitory effect
Cav1.2 channels	No significant inhibitory effect

Data sourced from reference[\[4\]](#).

Experimental Protocols

Protocol 1: Assessment of Store-Operated Calcium Entry (SOCE) Inhibition

This protocol outlines a general method for measuring the effect of RO2959 on SOCE in a cellular context using a calcium-sensitive fluorescent dye.

Materials:

- Cells of interest (e.g., CD4+ T cells, CHO cells stably expressing Orai1/STIM1)
- Calcium-sensitive fluorescent indicator (e.g., Fura-2 AM)
- Thapsigargin
- **RO2959 monohydrochloride**
- Calcium-free buffer
- Calcium-containing buffer

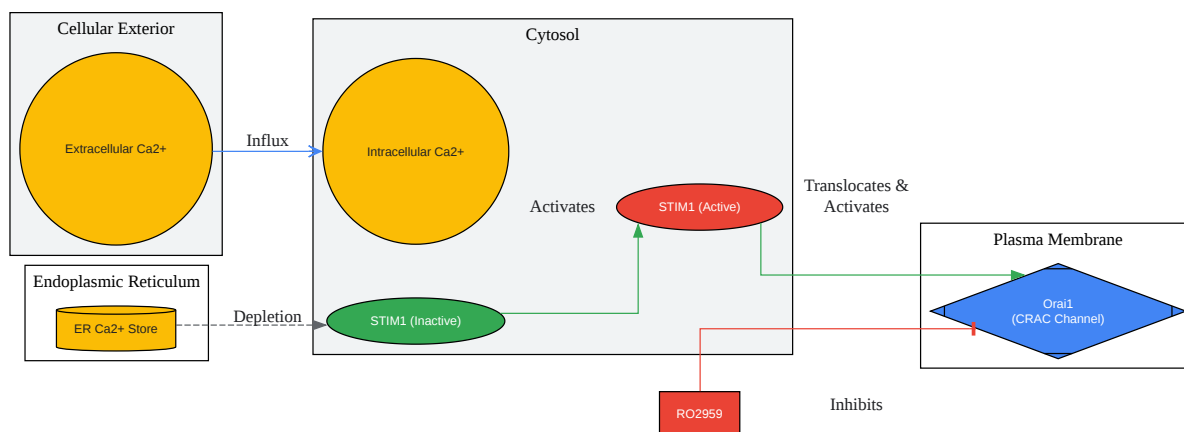
Procedure:

- Cell Preparation: Plate cells on a suitable substrate for fluorescence imaging.
- Dye Loading: Load the cells with a calcium-sensitive fluorescent indicator according to the manufacturer's instructions.
- Baseline Measurement: Measure the baseline fluorescence in a calcium-free buffer.
- Store Depletion: Add thapsigargin to the calcium-free buffer to deplete intracellular calcium stores.
- Compound Treatment: Add the desired concentration of RO2959 or vehicle control to the cells and incubate.
- Calcium Influx Measurement: Reintroduce calcium to the extracellular solution and measure the change in fluorescence, which corresponds to SOCE.

- Data Analysis: Quantify the rate and magnitude of the fluorescence increase to determine the extent of SOCE inhibition by RO2959.

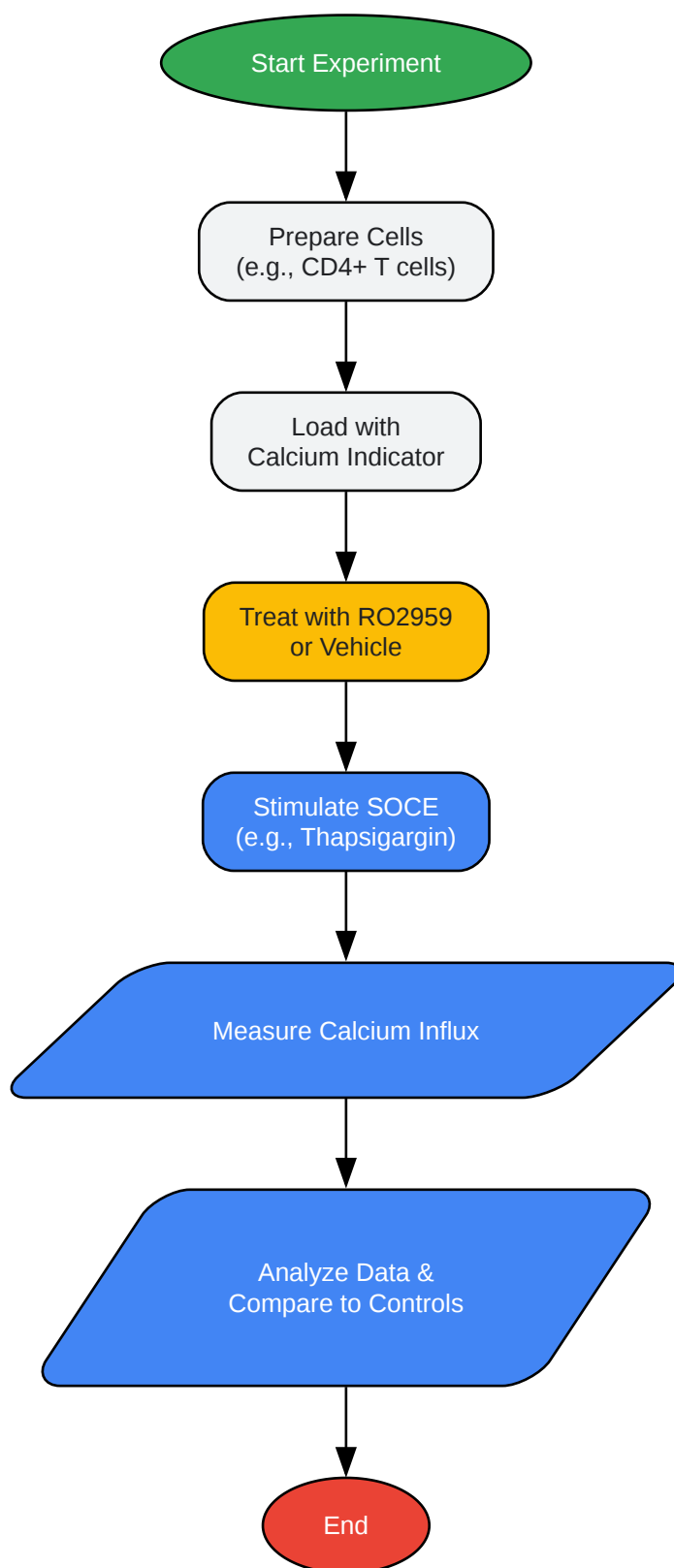
Visualizations

The following diagrams illustrate the mechanism of action of RO2959 and a general experimental workflow.



[Click to download full resolution via product page](#)

Caption: Mechanism of RO2959 inhibition of store-operated calcium entry.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for assessing RO2959 activity.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. Characterization of a novel CRAC inhibitor that potently blocks human T cell activation and effector functions - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [4. Store-operated CRAC channel inhibitors: opportunities and challenges - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. RO2959 monohydrochloride|2309172-44-7|COA \[dcchemicals.com\]](#)
- To cite this document: BenchChem. [potential off-target effects of RO2959 monohydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b560445/docs#potential-off-target-effects-of-ro2959-monohydrochloride\]](https://www.benchchem.com/product/b560445/docs#potential-off-target-effects-of-ro2959-monohydrochloride)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)